

"3,5-Bis(methylthio)isothiazole-4-carbonitrile" physical and chemical properties

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Compound of Interest

Compound Name: 3,5-Bis(methylthio)isothiazole-4-carbonitrile

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An In-depth Technical Guide to 3,5-Bis(methylthio)isothiazole-4-carbonitrile

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the known physical and chemical properties of the heterocyclic compound **3,5-Bis(methylthio)isothiazole-4-carbonitrile**. Due to the limited availability of public data on this specific molecule, this document also contextualizes its potential properties and activities within the broader class of isothiazole derivatives. This guide aims to serve as a foundational resource for researchers and professionals in drug development and chemical synthesis, highlighting both the available information and the existing knowledge gaps to guide future research.

Introduction

3,5-Bis(methylthio)isothiazole-4-carbonitrile is a polysulfurated nitrile belonging to the isothiazole class of heterocyclic compounds. The isothiazole ring, a five-membered aromatic system containing adjacent nitrogen and sulfur atoms, is a key pharmacophore in a variety of biologically active molecules. Derivatives of isothiazole have garnered significant interest in medicinal chemistry due to their diverse pharmacological activities, which include antiviral,

antimicrobial, and anticancer properties. This guide focuses specifically on the 3,5-bis(methylthio)-4-carbonitrile substituted variant, providing a summary of its chemical identity and a general synthetic approach.

Chemical and Physical Properties

Detailed experimental data on the physical properties of **3,5-Bis(methylthio)isothiazole-4-carbonitrile** are not readily available in the current body of scientific literature. The following table summarizes its basic chemical identifiers.

Property	Value
Molecular Formula	C ₆ H ₆ N ₂ S ₃
Molecular Weight	202.32 g/mol [1]
CAS Number	4886-13-9[1]
Purity	Typically available at 98%

Note: Experimental values for melting point, boiling point, density, and solubility in common solvents have not been reported in the reviewed literature.

Spectral Data

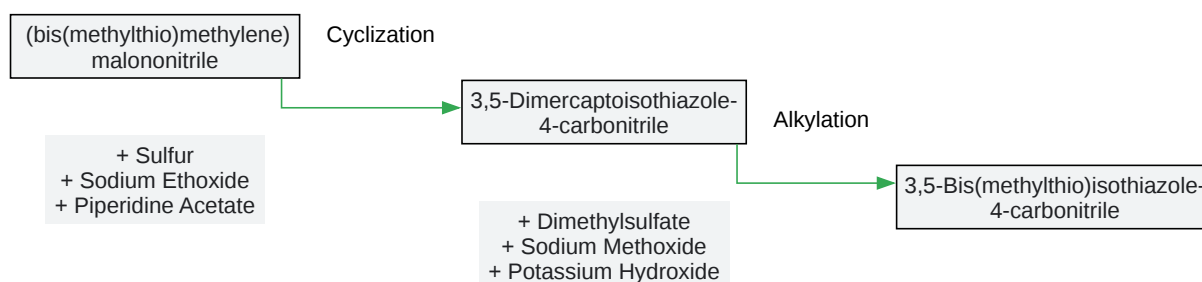
Specific spectral data (¹H NMR, ¹³C NMR, FT-IR, Mass Spectrometry) for **3,5-Bis(methylthio)isothiazole-4-carbonitrile** are not available in a consolidated format. However, spectral analysis of closely related and derivative compounds is a common practice for structure elucidation in this chemical class.

Synthesis and Experimental Protocols

A general synthetic pathway for **3,5-Bis(methylthio)isothiazole-4-carbonitrile** has been described in the literature. The synthesis typically proceeds through a multi-step process, which is outlined below.

General Synthesis Workflow

The synthesis of **3,5-Bis(methylthio)isothiazole-4-carbonitrile** generally involves the reaction of a malononitrile derivative with elemental sulfur, followed by alkylation.



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Caption: General synthetic workflow for **3,5-Bis(methylthio)isothiazole-4-carbonitrile**.

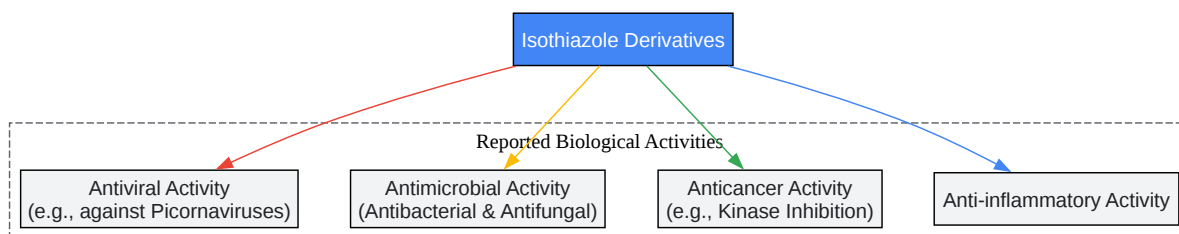
Note: A detailed experimental protocol with specific quantities, reaction times, temperatures, and purification methods for the synthesis of **3,5-Bis(methylthio)isothiazole-4-carbonitrile** is not available in the reviewed literature.

Biological Activity and Signaling Pathways

There is no specific information available in the scientific literature regarding the biological activity, mechanism of action, or associated signaling pathways of **3,5-Bis(methylthio)isothiazole-4-carbonitrile**. However, the broader class of isothiazole derivatives has been the subject of extensive research in drug discovery.

Potential Pharmacological Relevance of the Isothiazole Scaffold

Isothiazole-containing compounds have been investigated for a wide range of therapeutic applications. The following diagram illustrates some of the known biological activities associated with the isothiazole core structure. This information is provided for context and does not imply that **3,5-Bis(methylthio)isothiazole-4-carbonitrile** exhibits these activities.



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Caption: Reported biological activities of the isothiazole chemical scaffold.

Future Directions and Research Opportunities

The lack of comprehensive data for **3,5-Bis(methylthio)isothiazole-4-carbonitrile** presents several opportunities for future research:

- **Chemical Synthesis and Characterization:** Development and publication of a detailed, reproducible synthetic protocol and full characterization of its physical and spectral properties are essential first steps.
- **Biological Screening:** In vitro screening of this compound against a panel of biological targets, such as kinases, proteases, and microbial strains, could uncover potential therapeutic applications.
- **Structure-Activity Relationship (SAR) Studies:** Synthesis and evaluation of analogs of **3,5-Bis(methylthio)isothiazole-4-carbonitrile** could provide valuable insights into the SAR of this chemical series.

Conclusion

3,5-Bis(methylthio)isothiazole-4-carbonitrile is a chemical entity with a well-defined structure but limited characterization in the public domain. While the broader isothiazole class of compounds shows significant promise in medicinal chemistry, the specific physical, chemical, and biological properties of this particular derivative remain largely unexplored. This

technical guide consolidates the currently available information and underscores the need for further research to fully elucidate the potential of this molecule.

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References

- 1. scbt.com [scbt.com]
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